

N-bromobenzenesulfonamide molecular weight and formula

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Compound of Interest

Compound Name: *N*-bromobenzenesulfonamide

Cat. No.: B15417362

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Technical Guide: N-bromobenzenesulfonamide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a concise overview of the core physicochemical properties of **N-bromobenzenesulfonamide**, a reagent with applications in organic synthesis. The document focuses on its molecular formula and weight, presenting the data in a clear, tabular format for ease of reference.

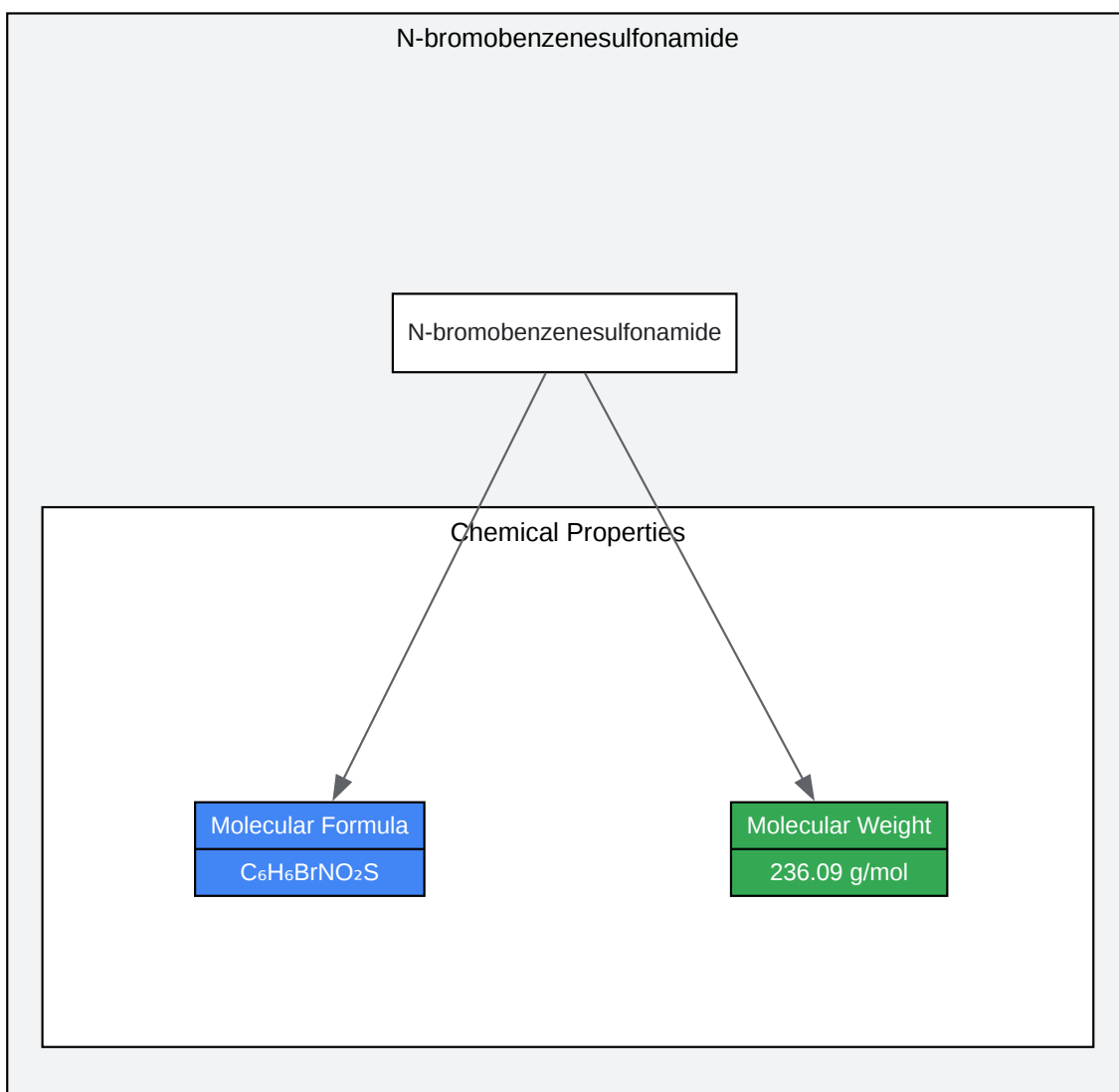
Core Physicochemical Data

N-bromobenzenesulfonamide is a halogenated derivative of benzenesulfonamide. The physicochemical properties of **N-bromobenzenesulfonamide** and its common isomers are summarized below. It is important to distinguish between the N-bromo derivative and the ring-brominated isomers (2-bromo, 3-bromo, and 4-bromobenzenesulfonamide), although they share the same molecular formula and nominal molecular weight.

Property	Value	Citation(s)
Molecular Formula	C ₆ H ₆ BrNO ₂ S	[1][2][3][4]
Molecular Weight	236.09 g/mol	[1][2][3]

Structural Representation

The logical relationship between the compound name and its fundamental chemical properties is depicted in the diagram below.



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Caption: Relationship between **N-bromobenzenesulfonamide** and its key chemical properties.

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References

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